

Application Notes and Protocols for CRBN Ligand-12 Cell Permeability Assay

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Compound of Interest

Compound Name: CRBN ligand-12

Cat. No.: B15541464

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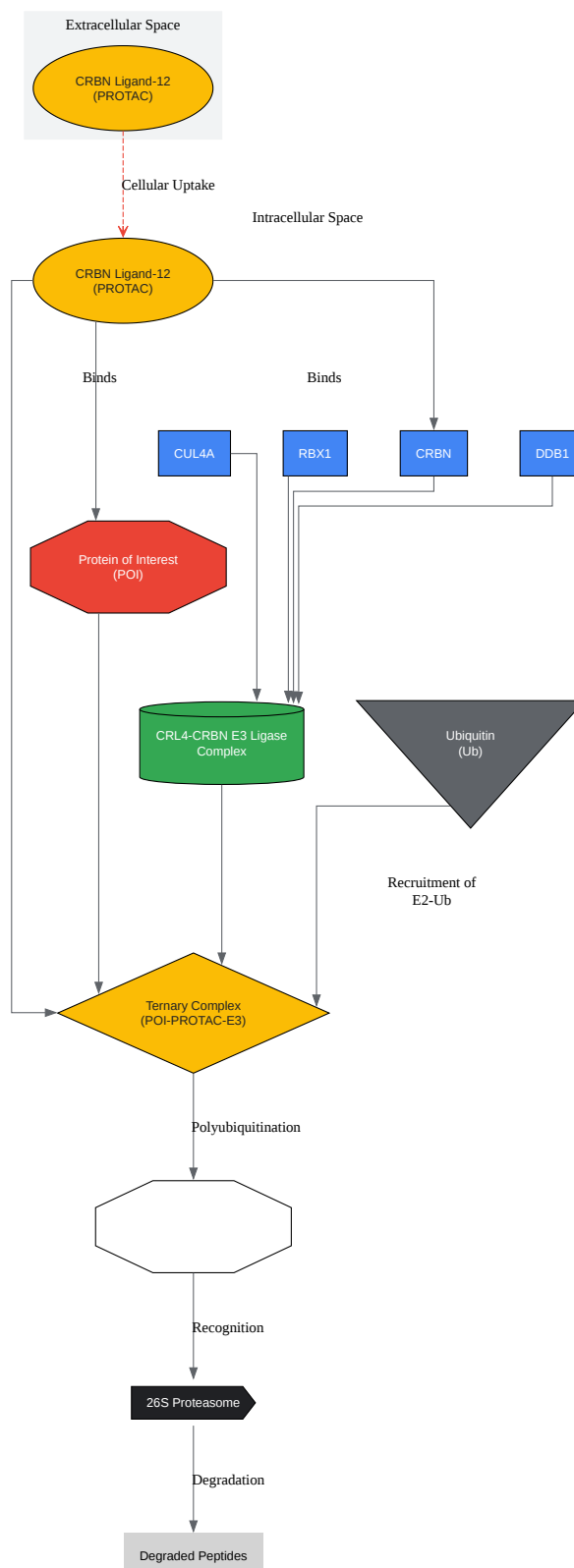
Introduction

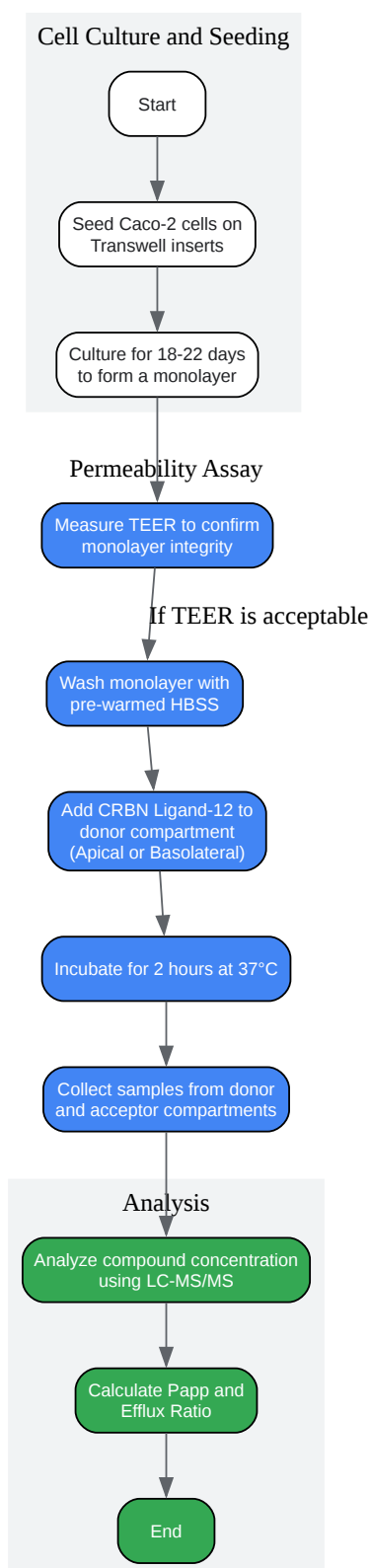
Cereblon (CRBN) is a crucial component of the CUL4-RBX1-DDB1-CRBN E3 ubiquitin ligase complex, which is frequently co-opted by Proteolysis Targeting Chimeras (PROTACs) and molecular glues for targeted protein degradation.[1] The efficacy of such therapeutic agents, including the hypothetical **CRBN Ligand-12**, is fundamentally dependent on their ability to permeate the cell membrane to engage with their intracellular targets.[2][3] Due to their often high molecular weight and polar surface area, assessing the cell permeability of CRBN ligands and associated PROTACs is a critical step in the drug discovery and development process.[2][4]

These application notes provide detailed protocols for assessing the cell permeability of **CRBN Ligand-12** using two standard industry methods: the Caco-2 Permeability Assay and the Parallel Artificial Membrane Permeability Assay (PAMPA).

Signaling Pathway of CRBN-Mediated Protein Degradation

The diagram below illustrates the general mechanism by which a PROTAC, utilizing a CRBN ligand, induces the degradation of a target protein.





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